

Independent Validation of PF-00356231 Hydrochloride IC50 Values: A Comparative Guide

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Compound of Interest

Compound Name: PF-00356231 hydrochloride

Cat. No.: B2911479

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This guide provides an objective comparison of the half-maximal inhibitory concentration (IC50) values for the matrix metalloproteinase (MMP) inhibitor, **PF-00356231 hydrochloride**. The data presented is collated from available literature and is intended to offer a comprehensive perspective on its potency and selectivity against various MMPs, alongside a comparison with other known MMP inhibitors.

Data Presentation: Comparative IC50 Values

The following table summarizes the reported IC50 values for **PF-00356231 hydrochloride** and a selection of alternative MMP inhibitors against various matrix metalloproteinases. It is important to note that while IC50 values for **PF-00356231 hydrochloride** are available from the foundational study by Morales R, et al., independent experimental validation of these specific values in subsequent peer-reviewed literature has not been identified. The IC50 values for the comparative inhibitors are drawn from various independent studies.

Inhibitor	MMP-3 (IC50)	MMP-8 (IC50)	MMP-9 (IC50)	MMP-12 (IC50)	MMP-13 (IC50)	Source
PF-00356231 hydrochloride	0.39 μ M	1.7 μ M	0.98 μ M	1.4 μ M	0.00065 μ M	[1] [2]
GM 6001 (Ilomastat)	27 nM (Ki)	0.1 nM (Ki)	0.2 nM (Ki)	3.6 nM (Ki)	-	N/A
Actinonin	1,700 nM (Ki)	130 nM (Ki)	330 nM (Ki)	~350 nM	-	
Prinomastat (AG3340)	0.3 nM (Ki)	-	0.26 nM (Ki)	-	0.03 nM (Ki)	

Disclaimer: The IC50 values for **PF-00356231 hydrochloride** are based on a single study from 2004. Researchers are advised to perform their own validation experiments to confirm these values.

Experimental Protocols: Determination of MMP-12 IC50 Values

The determination of IC50 values for MMP inhibitors is typically performed using a fluorimetric assay. This method measures the enzymatic activity of MMP-12 by detecting the cleavage of a specific fluorescently labeled peptide substrate.

Principle:

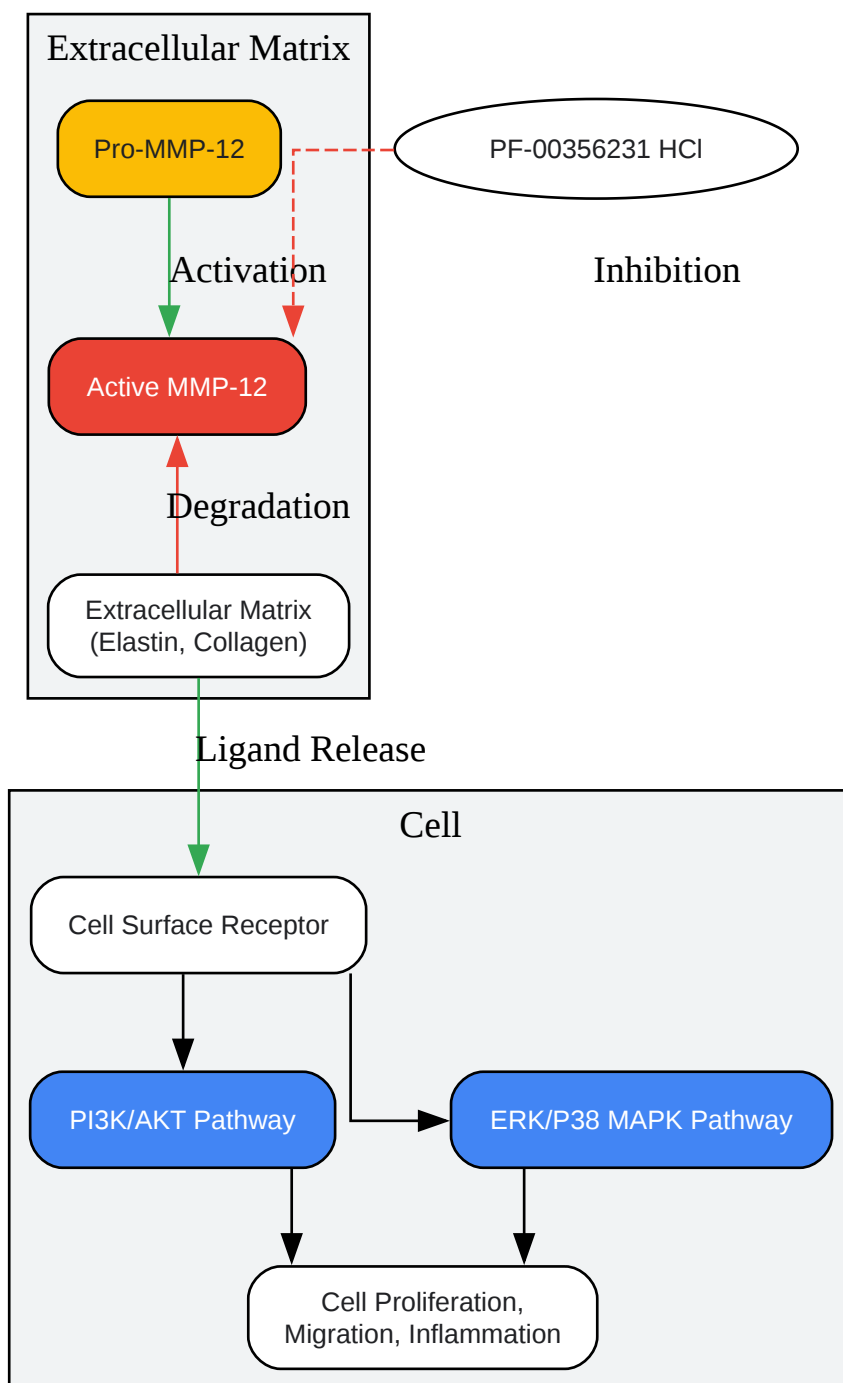
The assay utilizes a synthetic peptide substrate that contains a fluorophore and a quencher molecule in close proximity. In its intact state, the quencher suppresses the fluorescence of the fluorophore. Upon cleavage of the peptide by active MMP-12, the fluorophore and quencher are separated, leading to an increase in fluorescence intensity that is directly proportional to the enzyme's activity. The IC50 value is the concentration of the inhibitor that reduces the enzymatic activity by 50%.

Generalized Protocol:

- Reagent Preparation:
 - Prepare a stock solution of the test inhibitor (e.g., **PF-00356231 hydrochloride**) in a suitable solvent, such as DMSO.
 - Prepare serial dilutions of the inhibitor in assay buffer to create a range of concentrations for testing.
 - Reconstitute the lyophilized MMP-12 enzyme and the fluorogenic substrate in assay buffer according to the manufacturer's instructions.
- Assay Procedure (96-well plate format):
 - Add a fixed amount of the MMP-12 enzyme to each well of a microplate.
 - Add the various concentrations of the test inhibitor to the respective wells. Include a positive control (no inhibitor) and a negative control (no enzyme).
 - Incubate the plate at a controlled temperature (typically 37°C) for a predetermined period to allow the inhibitor to interact with the enzyme.
 - Initiate the enzymatic reaction by adding the fluorogenic substrate to all wells.
 - Monitor the increase in fluorescence intensity over time using a fluorescence microplate reader (e.g., excitation at 328 nm and emission at 393 nm).
- Data Analysis:
 - Calculate the initial reaction rates (velocity) from the linear phase of the fluorescence signal progression for each inhibitor concentration.
 - Plot the percentage of MMP-12 inhibition against the logarithm of the inhibitor concentration.
 - Determine the IC₅₀ value by fitting the data to a dose-response curve using non-linear regression analysis.

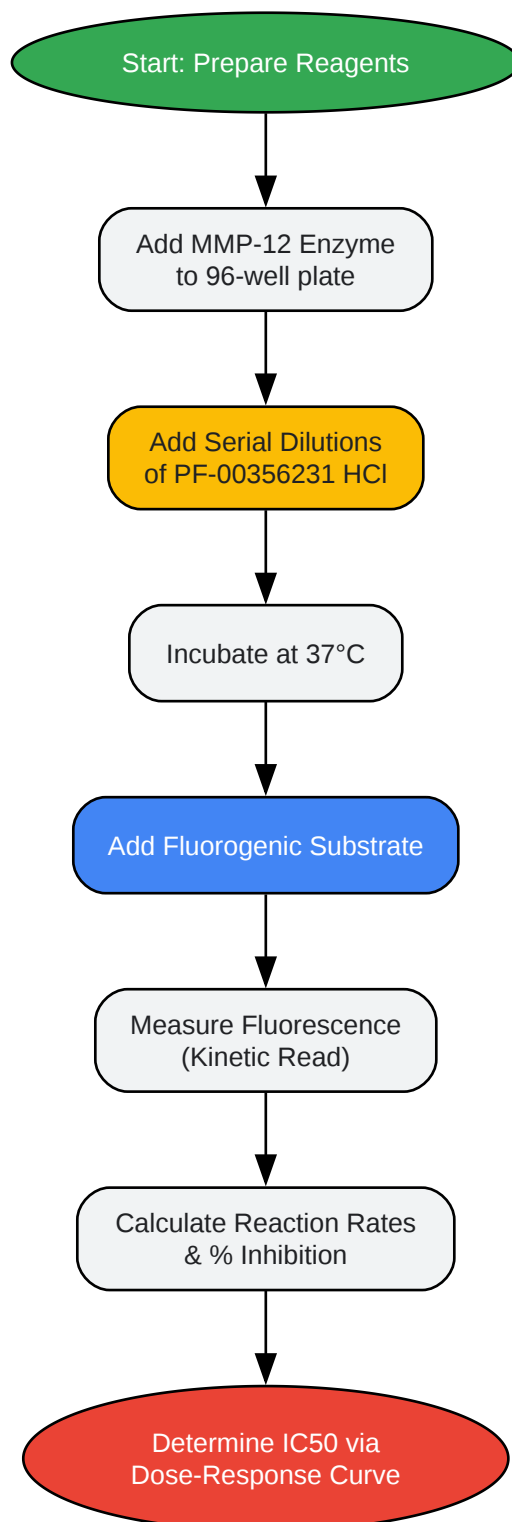
Mandatory Visualization: Signaling Pathway and Experimental Workflow

To visually represent the biological context and experimental design, the following diagrams have been generated using the DOT language.



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Caption: MMP-12 signaling pathway and the inhibitory action of PF-00356231 HCl.



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Caption: Experimental workflow for determining the IC50 value of an MMP-12 inhibitor.

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References

- [1. medchemexpress.com \[medchemexpress.com\]](#)
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